

JWG-071 Solubility & Preparation Guide

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Compound Focus: JWG-071

CAS No.: 2250323-50-1

Cat. No.: S531463

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JWG-071 is a selective chemical probe for the ERK5 kinase, reported to inhibit ERK5 with an IC_{50} of 88 nM [1] [2] [3]. It is a light yellow to yellow solid powder intended for research purposes only, not for human use [1] [2] [3].

Physicochemical Properties & Solubility

The table below summarizes key data for **JWG-071**:

Property	Value
CAS Number	2250323-50-1 [1] [2] [3]
Molecular Formula	$C_{34}H_{44}N_8O_3$ [1] [2] [3]
Molecular Weight	612.76 g/mol [1] [2] [3]
Solubility in DMSO	~100 mg/mL (~163.2 mM) [1] [3]

Stock Solution Preparation in DMSO

Prepare stock solutions as follows. Aliquot and store at $-20^{\circ}C$ or $-80^{\circ}C$ to avoid repeated freeze-thaw cycles [1] [3].

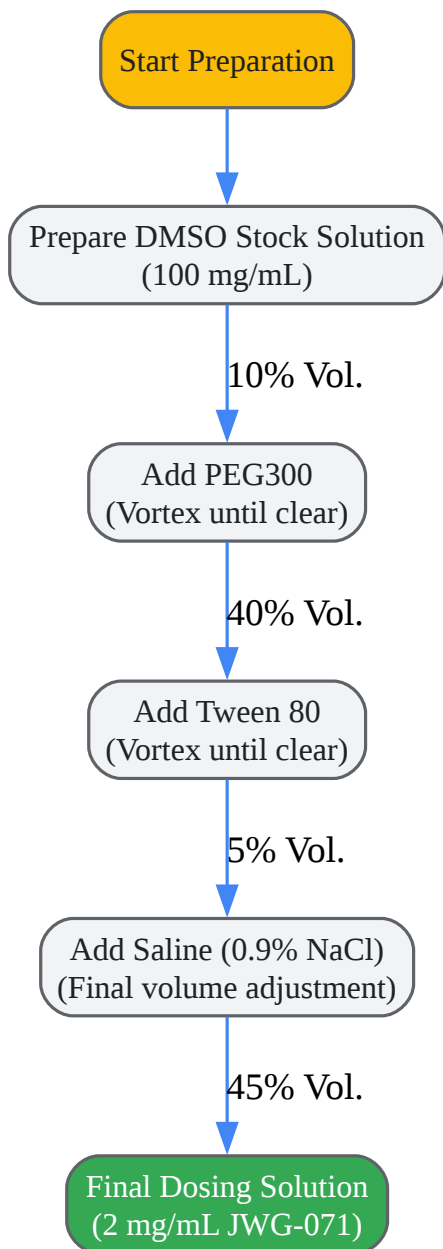
Desired Concentration	Amount of JWG-071 to Dissolve in 1 mL DMSO
10 mM	6.13 mg
25 mM	15.32 mg
50 mM	30.64 mg
100 mM (saturation near this point)	61.28 mg

Protocol:

- **Weigh** the required mass of **JWG-071** powder.
- **Add** the powder directly to the appropriate volume of pure, anhydrous DMSO.
- **Mix** thoroughly using vortex mixing or brief sonication to ensure complete dissolution and a clear solution [2] [3].

In Vivo Dosing Formulation

While specific in vivo efficacy data was not available in the search results, a standard protocol for preparing a dosing solution via intraperitoneal (IP) injection is provided. Always optimize the formulation for specific experimental models [1] [3].



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Protocol:

- **Prepare DMSO Stock:** Dissolve **JWG-071** in DMSO to make a concentrated stock (e.g., 100 mg/mL) [3].
- **Add Solvents Sequentially:**
 - Add **PEG300** (40% of the final volume) to the DMSO stock and mix well [1] [3].
 - Add **Tween 80** (5% of the final volume) and mix again until the solution is clear [1] [3].
 - Add **Saline** (0.9% sodium chloride in ddH₂O, 45% of the final volume) to reach the desired final concentration (e.g., 2 mg/mL) [1] [3].

- **Administer Immediately:** For best stability, use the freshly prepared solution on the same day [1].

Storage & Handling

- **Solid Powder:** Store at -20°C for up to 3 years, or at 4°C for up to 2 years [1] [4] [3].
- **DMSO Stock Solution:** Store at -80°C for up to 2 years, or at -20°C for 1 year [1] [3].
- **In Vivo Formulation:** Prepare immediately before use [1].

Critical Experimental Notes

- **Solubility Limit:** The solubility in DMSO is approximately 100 mg/mL. Do not attempt to make more concentrated solutions without verification [1] [3].
- **Solution Clarity:** Ensure the solution is clear after each solvent addition. Sonication can help achieve this [2] [3].
- **Hygroscopic DMSO:** Use newly opened, anhydrous DMSO, as absorbed water can significantly impact solubility [1].

Key Takeaways

JWG-071 is highly soluble in DMSO up to 100 mg/mL, facilitating flexible preparation of concentrated stock solutions for in vitro studies. For animal studies, it can be formulated in a vehicle containing DMSO, PEG300, Tween 80, and saline.

References

- MedChemExpress. **JWG-071** | ERK5 Probe. <https://www.medchemexpress.com/JWG-071.html>
- TargetMol. **JWG-071**. <https://www.targetmol.com/compound/JWG-071>
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1. JWG-071 | ERK5 Probe [medchemexpress.com]
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3. - JWG | ERK5 probe | CAS# 2250323-50-1 | InvivoChem 071 [invivochem.com]
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To cite this document: Smolecule. [JWG-071 Solubility & Preparation Guide]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b531463#jwg-071-solubility-in-dms0>]

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